

# Application of Chromium Trioxide in Analytical Chemistry: Detailed Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chromium trioxide

Cat. No.: B8757531

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Chromium trioxide** ( $\text{CrO}_3$ ), a powerful oxidizing agent, serves as a cornerstone reagent in both qualitative and quantitative analytical chemistry.[1] Its primary utility lies in its ability to selectively oxidize various organic functional groups, most notably alcohols and aldehydes. This property is harnessed in the widely recognized "Jones oxidation," which employs a solution of **chromium trioxide** in aqueous sulfuric acid and acetone.[2][3] While modern techniques have emerged, the principles and applications of **chromium trioxide**-based analysis remain fundamental in organic chemistry and are valuable in various research and development settings, including drug development for functional group analysis and impurity profiling.

Caution: Chromium(VI) compounds, including **chromium trioxide**, are highly toxic and carcinogenic.[2][4] All handling and experimental procedures must be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

## Qualitative Analysis: The Chromic Acid Test (Jones Test)

The chromic acid test is a rapid and straightforward qualitative method to differentiate primary and secondary alcohols and aldehydes from tertiary alcohols and other non-oxidizable compounds.<sup>[4][5]</sup> The test relies on the visible reduction of the orange-red chromium(VI) ion to the green or blue-green chromium(III) ion upon reaction with an oxidizable substrate.<sup>[6]</sup>

## Principle

The core of the chromic acid test is a redox reaction. Primary alcohols are oxidized first to aldehydes and then to carboxylic acids, while secondary alcohols are oxidized to ketones.<sup>[4][6]</sup> Aldehydes are also readily oxidized to carboxylic acids.<sup>[4]</sup> Tertiary alcohols, lacking a hydrogen atom on the carbinol carbon, are resistant to oxidation under these conditions and thus yield a negative result.<sup>[4][7]</sup>

## Data Presentation: Expected Observations

Compound Class	Functional Group	Expected Result	Approximate Reaction Time	Oxidation Product
Primary Alcohols	$R-CH_2OH$	Positive (Orange to Green/Blue-green)	Rapid (typically within 15 seconds)[4]	Carboxylic Acid[4][6]
Secondary Alcohols	$R_2CHOH$	Positive (Orange to Green/Blue-green)	Rapid (typically within 15 seconds)[4]	Ketone[4][6]
Tertiary Alcohols	$R_3COH$	Negative (Solution remains orange)	No reaction	No reaction[4]
Aliphatic Aldehydes	$R-CHO$	Positive (Orange to Green/Blue-green)	Very Rapid (within 5 seconds)[4]	Carboxylic Acid[4]
Aromatic Aldehydes	$Ar-CHO$	Positive (Orange to Green/Blue-green)	Slower (30-45 seconds)[4]	Carboxylic Acid[4]
Ketones	$R_2C=O$	Negative (Solution remains orange)	No reaction	No reaction
Phenols	$Ar-OH$	Positive (Forms a dark solution)	Rapid	Complex oxidation products

## Experimental Protocol: Chromic Acid Test

### 1. Preparation of Jones Reagent:

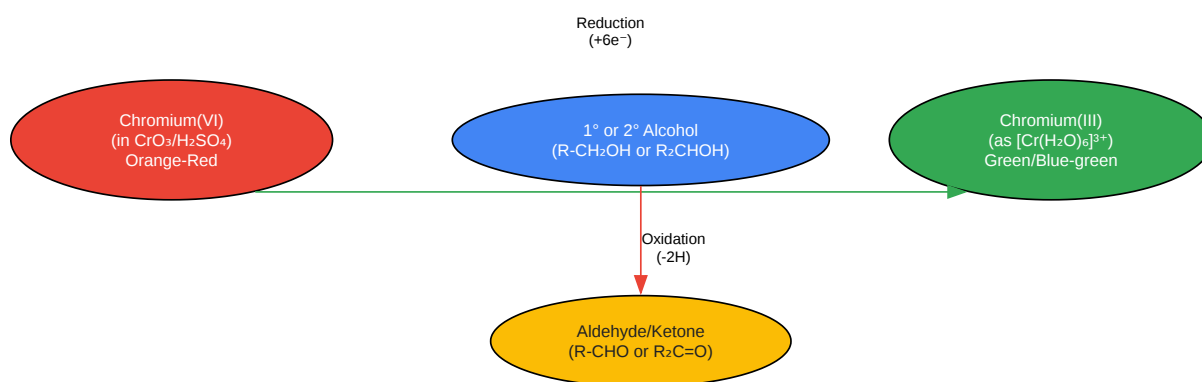
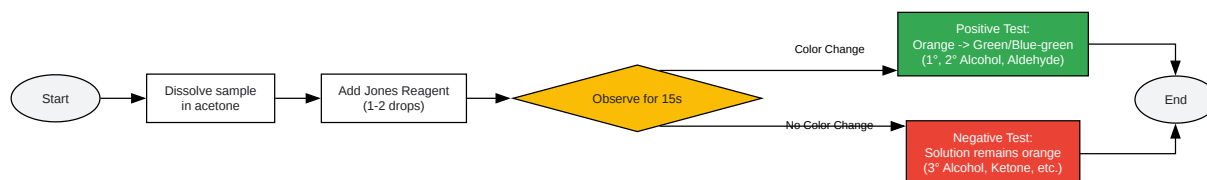
- Materials:
  - Chromium trioxide** ( $CrO_3$ ): 25 g[8]
  - Concentrated sulfuric acid ( $H_2SO_4$ ): 25 mL[8]

- Distilled water: 75 mL[8]
- Procedure:
  - In a beaker, carefully and slowly dissolve 25 g of **chromium trioxide** in 25 mL of concentrated sulfuric acid.[8]
  - Cool the mixture in an ice bath.[9]
  - Very slowly, and with constant stirring, add the mixture to 75 mL of distilled water that has been pre-cooled to 0°C.[8][9]
  - Store the resulting orange-red solution in a glass-stoppered bottle.[4]

## 2. Test Procedure:

- In a clean test tube, dissolve 1-2 drops of a liquid sample or approximately 10 mg of a solid sample in 1 mL of acetone.[4]
- Add 1-2 drops of the prepared Jones reagent to the sample solution while gently shaking the test tube.[4]
- Observe any color change within the first 15 seconds. A change from orange to green or blue-green indicates a positive test.[4]
- If no immediate color change is observed, allow the solution to stand for up to a minute, noting any delayed reaction.

## Logical Workflow for the Chromic Acid Test



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Chromium Trioxide [organic-chemistry.org]
- 2. Jones oxidation - Wikipedia [en.wikipedia.org]
- 3. Jones Oxidation [organic-chemistry.org]

- 4. benchchem.com [benchchem.com]
- 5. Video: Identifying Alcohols - Concept [jove.com]
- 6. Functional Groups - The Chromic Acid Test [dept.harpercollege.edu]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Reagents & Solvents [chem.rochester.edu]
- 9. Jones Oxidation | Chem-Station Int. Ed. [en.chem-station.com]
- To cite this document: BenchChem. [Application of Chromium Trioxide in Analytical Chemistry: Detailed Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8757531#application-of-chromium-trioxide-in-qualitative-and-quantitative-analytical-chemistry]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)